

Application Note: Scalable Preparation of 4-(4-(2-Methoxyethoxy)phenoxy)piperidine

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Compound of Interest

Compound Name: 4-(4-(2-Methoxyethoxy)phenoxy)piperidine

Cat. No.: B8320961

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Executive Summary

This guide details a scalable, convergent protocol for the synthesis of **4-(4-(2-Methoxyethoxy)phenoxy)piperidine**, a functionalized ether scaffold often employed as a linker in PROTACs or as a pharmacophore tail in GPCR and kinase inhibitor discovery.

While traditional laboratory methods often utilize the Mitsunobu reaction to couple the piperidine and phenol fragments, this approach is poorly suited for scale-up due to the generation of stoichiometric phosphine oxide byproducts and difficult purification.

The Protocol described herein utilizes a Nucleophilic Substitution () strategy via a mesylate intermediate. This route is designed for multi-gram to kilogram scale, prioritizing:

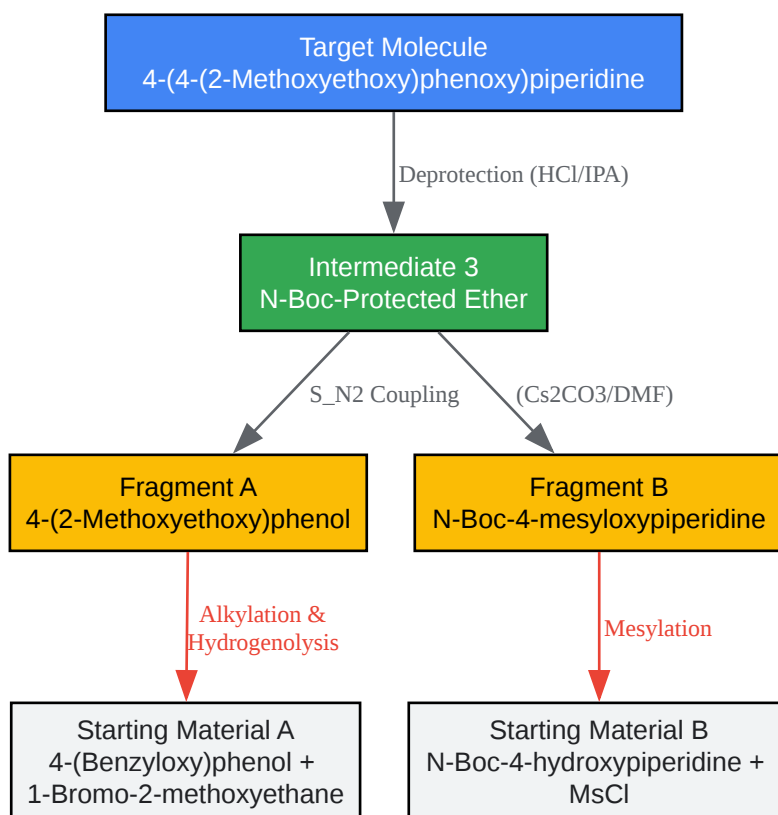
- **Purification Efficiency:** Intermediates are isolated via crystallization or precipitation, avoiding silica gel chromatography.

- **Cost-Effectiveness:** Uses commodity reagents ($\text{Cs}_2\text{CO}_3/\text{K}_2\text{CO}_3$, MsCl) rather than expensive azo-dicarboxylates.
- **Safety:** Eliminates the explosion hazards associated with large-scale azo compounds.

Chemical Strategy & Retrosynthesis

The synthesis is designed as a convergent coupling of two key fragments: 4-(2-methoxyethoxy)phenol (Fragment A) and N-Boc-4-mesyloxypiperidine (Fragment B).

Retrosynthetic Logic (Graphviz)



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Figure 1: Convergent retrosynthetic strategy avoiding Mitsunobu conditions.

Detailed Experimental Protocols

Phase 1: Preparation of Fragment B (Activation)

Compound: *tert*-Butyl 4-((methylsulfonyl)oxy)piperidine-1-carboxylate Rationale: Converting the alcohol to a mesylate creates a stable, crystalline leaving group superior to halides for this specific secondary carbon displacement.

Protocol (100g Scale):

- Setup: Charge a 2L 3-neck reactor with *N*-Boc-4-hydroxypiperidine (100.0 g, 0.497 mol) and Dichloromethane (DCM) (1.0 L). Cool to 0°C under N₂.
- Base Addition: Add Triethylamine (TEA) (104 mL, 0.745 mol, 1.5 eq).
- Activation: Dropwise add Methanesulfonyl chloride (MsCl) (46.2 mL, 0.596 mol, 1.2 eq) over 45 mins, maintaining internal temp < 5°C.
- Reaction: Stir at 0°C for 1 h, then warm to RT for 2 h. Monitor by TLC (30% EtOAc/Hex).
- Workup: Quench with water (500 mL). Separate phases. Wash organic layer with 1M HCl (300 mL), Sat. NaHCO₃ (300 mL), and Brine (300 mL).
- Isolation: Dry over MgSO₄, filter, and concentrate in vacuo.
- Crystallization: Triturate the solid residue with cold Hexanes/Et₂O (4:1) to yield a white solid.
 - Typical Yield: 130–135 g (93–96%)
 - Stability: Stable at RT for months.

Phase 2: Preparation of Fragment A (The Phenol Tail)

Compound: 4-(2-Methoxyethoxy)phenol Note: This compound is commercially available (CAS 56718-71-9). For in-house synthesis, the following route ensures mono-alkylation selectivity.

Protocol:

- Alkylation: React 4-(Benzyloxy)phenol (1.0 eq) with 1-bromo-2-methoxyethane (1.2 eq) and K₂CO₃ (2.0 eq) in DMF at 60°C for 12 h.
- Workup: Dilute with water, extract with EtOAc.

- Debenzylation: Hydrogenate the intermediate (10% Pd/C, H₂ balloon) in MeOH/THF (1:1) at RT for 4 h. Filter through Celite and concentrate.
 - Result: Clear to pale yellow oil (or low-melting solid).

Phase 3: The Coupling (Critical Step)

Reaction: **tert-Butyl 4-(4-(2-methoxyethoxy)phenoxy)piperidine-1-carboxylate**

Mechanism:

displacement of the mesylate by the phenoxide anion. Solvent Choice: DMF is chosen for its high dielectric constant, stabilizing the transition state. Acetonitrile is a viable alternative but requires longer reaction times.

Protocol (50g Scale):

- Reagents:
 - Fragment A (Phenol): 25.0 g (148.6 mmol)
 - Fragment B (Mesylate): 45.6 g (163.5 mmol, 1.1 eq)
 - Cesium Carbonate (Cs₂CO₃): 97.0 g (297.2 mmol, 2.0 eq)
 - Solvent: DMF (anhydrous), 250 mL (5 vol)
- Procedure:
 - Combine Phenol and Cs₂CO₃ in DMF. Stir at RT for 30 mins to generate the phenoxide (color change typically observed).
 - Add Fragment B (Mesylate) in one portion.
 - Heat to 80°C for 12–16 hours.
 - Checkpoint: HPLC should show <2% remaining phenol.
- Workup (Precipitation Method):

- Cool mixture to RT.
- Pour slowly into rapidly stirring Ice/Water (1.5 L). The product should precipitate as a beige solid.
- Stir for 1 h to granulate the solid.
- Filter and wash cake copiously with water to remove DMF and inorganic salts.
- Purification:
 - Dissolve the wet cake in hot Ethyl Acetate (200 mL).
 - Add Hexanes (400 mL) slowly to induce crystallization.
 - Cool to 0°C, filter, and dry.
 - Typical Yield: 42–45 g (80–85%).

Phase 4: Deprotection & Salt Formation

Target: **4-(4-(2-Methoxyethoxy)phenoxy)piperidine Hydrochloride**

Protocol:

- Dissolution: Dissolve the coupled intermediate (40 g) in DCM (80 mL) and MeOH (20 mL).
- Acidolysis: Add 4M HCl in Dioxane (120 mL, 4.0 eq) or HCl in IPA.
- Reaction: Stir at RT for 3 h. CO₂ evolution will be observed initially.
- Isolation:
 - Dilute with Diethyl Ether or MTBE (400 mL) to complete precipitation.
 - Filter the white solid under N₂ protection (hygroscopic).
 - Wash with Et₂O.

- Drying: Dry in a vacuum oven at 40°C over P₂O₅.

Analytical Data & QC Specifications

Parameter	Specification	Method
Appearance	White to Off-White Solid	Visual
Purity	> 98.0%	HPLC (C18, ACN/H ₂ O + 0.1% TFA)
¹ H NMR	Conforms to Structure	DMSO-d ₆ , 400 MHz
Mass Spec	[M+H] ⁺ = 252.16 (Free Base)	ESI+
Residual Solvent	< 5000 ppm (DMF/Dioxane)	GC-HS

Key NMR Diagnostic Signals (Free Base in CDCl₃):

- Piperidine C4-H: Multiplet at ~4.3 ppm (shifted downfield due to oxygen).
- PEG Tail: ~4.1 ppm (t, 2H), ~3.7 ppm (t, 2H), ~3.4 ppm (s, 3H, OMe).
- Aromatic: Two doublets (AA'BB' system) at ~6.9 ppm.

Safety & Handling

- Methanesulfonyl Chloride (MsCl): Highly corrosive and lachrymator. Handle in a fume hood. Reacts violently with water.
- Cesium Carbonate: Irritant. Avoid inhalation of dust.
- DMF: Hepatotoxic. Use appropriate PPE (Butyl rubber gloves recommended).

References

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